Cellular Targets of Angiotensin (1-7): An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Angiotensin (1-7)*
CAS No.:	*51833-78-4*
Cat. No.:	*B1684583*

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Introduction

Angiotensin (1-7) (Ang-(1-7)) is a heptapeptide hormone that has emerged as a key bioactive component of the renin-angiotensin system (RAS).[1] Often acting in opposition to the classical vasoconstrictor and proliferative effects of Angiotensin II (Ang II), Ang-(1-7) exerts a wide range of beneficial effects, including vasodilation, anti-inflammatory, anti-fibrotic, and anti-proliferative actions.[2][3] These diverse physiological roles are mediated through specific interactions with cellular targets, primarily the Mas receptor, but also through modulation of other receptor systems. This technical guide provides a comprehensive overview of the cellular targets of Ang-(1-7), its downstream signaling pathways, quantitative interaction data, and detailed experimental protocols for its study.

Primary Cellular Target: The Mas Receptor

The principal cellular target and mediator of Ang-(1-7)'s actions is the Mas receptor (MasR), a G protein-coupled receptor (GPCR) encoded by the Mas1 proto-oncogene.[4][5] Genetic

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deletion of the Mas receptor in mice abolishes many of the physiological effects of Ang-(1-7), confirming its role as the primary receptor.[4][5]

Binding Affinity of **Angiotensin (1-7)** to Mas Receptor

Ang-(1-7) binds to the Mas receptor with high affinity. The dissociation constant (Kd) and the half-maximal inhibitory concentration (IC50) for this interaction have been determined in various cell types and tissues.

Parameter	Value	Cell Type/Tissue	Reference
Kd	~250 nmol/L	Human monocytic leukemia cell line (THP-1) macrophages	[6]
IC50	0.3 nmol/L	Not specified	

Interaction with Other Receptors

While MasR is the primary receptor, Ang-(1-7) also interacts with other components of the RAS, including the Angiotensin II type 1 (AT1R) and type 2 (AT2R) receptors. These interactions can involve direct binding, receptor heterodimerization, and modulation of downstream signaling.

Angiotensin II Type 1 Receptor (AT1R)

The interaction of Ang-(1-7) with AT1R is complex and context-dependent. It can act as a biased agonist or a functional antagonist.

- Biased Agonism: Ang-(1-7) has been shown to be a biased agonist at the AT1R, preferentially activating β-arrestin pathways over G-protein signaling.[7] This biased signaling is thought to contribute to its cardioprotective effects.
- Antagonism: At higher concentrations, Ang-(1-7) can compete with Ang II for binding to AT1R, thereby antagonizing Ang II-mediated effects.[8]

Angiotensin II Type 2 Receptor (AT2R)

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Ang-(1-7) exhibits a low affinity for the AT2R.[8] However, functional interactions have been observed, and some effects of Ang-(1-7) can be blocked by AT2R antagonists, suggesting a potential role for receptor cross-talk or heterodimerization.[9]

Receptor Heterodimerization

The Mas receptor can form heterodimers with other GPCRs, which can alter its signaling properties.

- MasR-AT1R: Heterodimerization between MasR and AT1R has been reported and may contribute to the antagonistic effects of Ang-(1-7) on Ang II signaling.[10][11]
- MasR-AT2R: Evidence suggests that MasR and AT2R can form heterodimers, leading to functional interdependence in some cell types.[12]
- MasR-Bradykinin B2 Receptor: MasR can also heterodimerize with the bradykinin B2 receptor, potentially mediating cross-talk between the renin-angiotensin and kallikrein-kinin systems.

Quantitative Data on **Angiotensin (1-7)** Interactions

The following tables summarize key quantitative data regarding the binding and functional effects of Ang-(1-7) at its various cellular targets.

Table 1: Binding Affinity of **Angiotensin (1-7)** for Angiotensin Receptors

Receptor	Ligand	Parameter	Value	Cell Type/Tissue	Reference
Mas	Ang-(1-7)	Kd	~250 nmol/L	THP-1 Macrophages	[6]
AT1R	Ang-(1-7)	Ki	8.0 ± 3.2 nM	Kidney Slices	[8]
AT2R	Ang-(1-7)	IC50	~5 µmol/L	Not specified	

Table 2: Functional Potency of **Angiotensin (1-7)**

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Functional Effect	Parameter	Value	Cell Type/Tissue	Reference
Inhibition of Cell Proliferation	IC50	Sub-nanomolar range	Human Lung Adenocarcinoma Cells	[13]
Inhibition of ACE Activity	IC50	0.65 µmol/L	Purified Canine ACE	[14][15]
Vasodilation	EC50	2.73 ± 0.58 µmol/L	Canine Coronary Arteries	[16]
Inhibition of Cell Migration	IC50	8.275 µM	Cavernosal Smooth Muscle Cells	[17]
NO Production	EC50	13 µM	Human Podocytes (via AT2R)	[2]

Downstream Signaling Pathways

The binding of Ang-(1-7) to its receptors initiates a cascade of intracellular signaling events that mediate its diverse physiological effects.

Mas Receptor Signaling

Activation of the Mas receptor by Ang-(1-7) leads to the engagement of multiple downstream signaling pathways:

- Phosphoinositide 3-Kinase (PI3K)/Akt Pathway: This is a key pathway activated by Ang-(1-7) that is involved in cell survival, proliferation, and nitric oxide production.[18]
- Extracellular Signal-Regulated Kinase (ERK)/Mitogen-Activated Protein Kinase (MAPK) Pathway: Ang-(1-7) can modulate ERK1/2 activity, often leading to anti-proliferative and anti-migratory effects.[9]

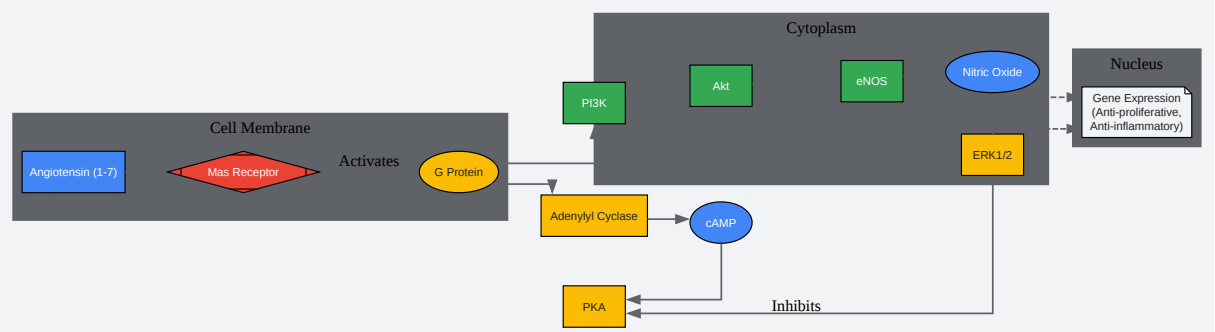
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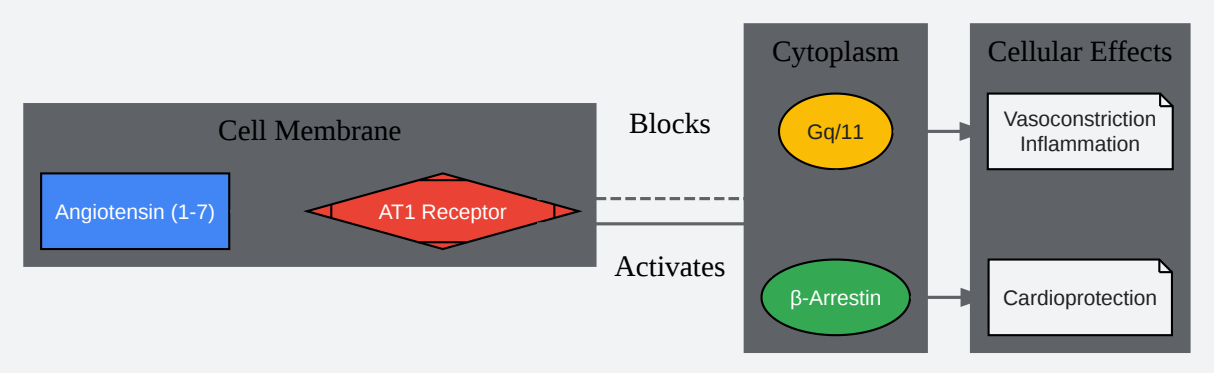
- Nitric Oxide (NO) Production: Ang-(1-7) stimulates the production of nitric oxide (NO) via activation of endothelial nitric oxide synthase (eNOS), contributing to its vasodilatory effects.[2]

- Cyclic AMP (cAMP) Pathway: In some cell types, Ang-(1-7) has been shown to increase intracellular cAMP levels, which can influence various cellular processes, including MAPK signaling.[19][20]

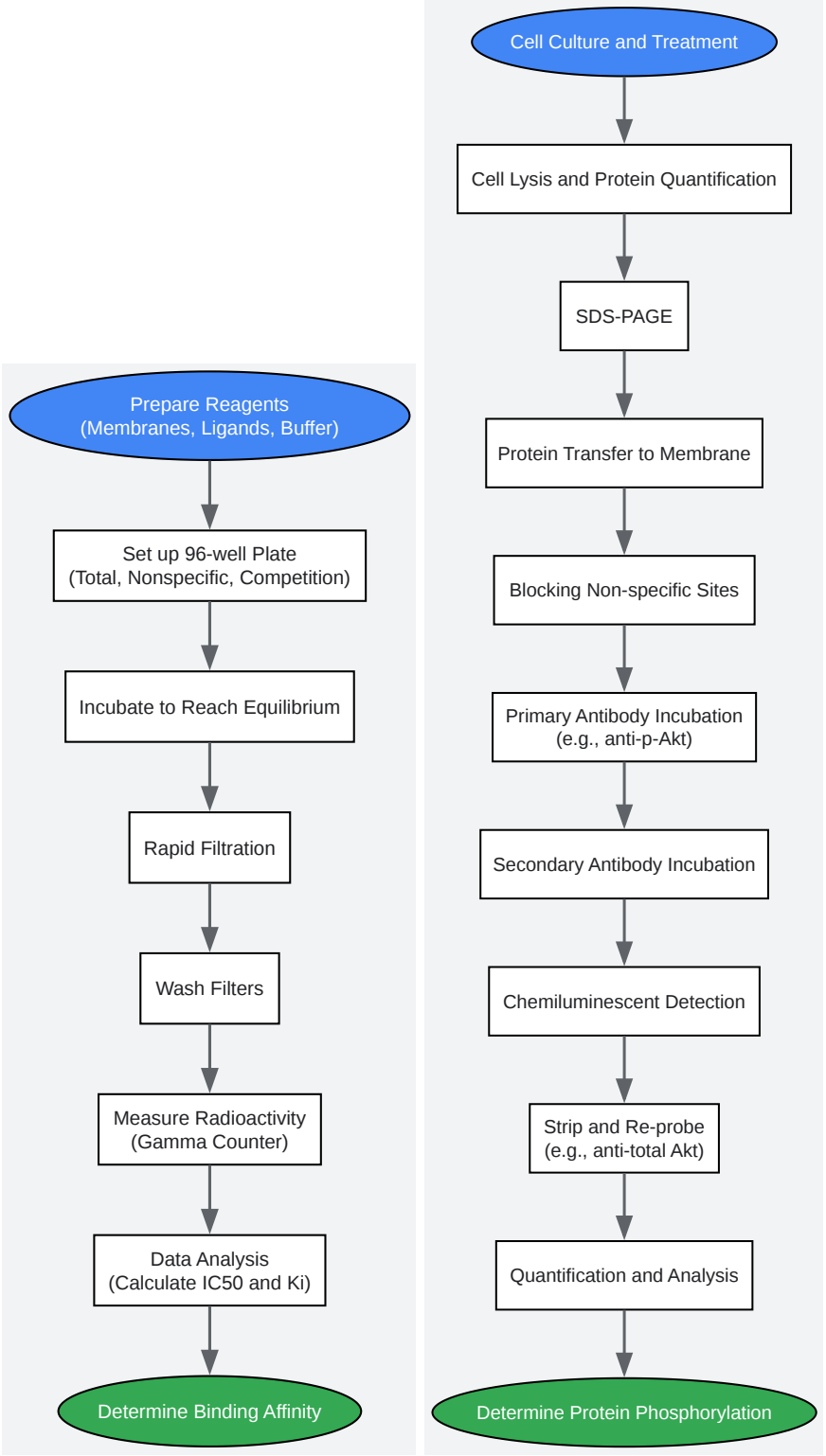
- Transforming Growth Factor-beta (TGF-β) Pathway: Ang-(1-7) can counteract the pro-fibrotic effects of Ang II by inhibiting the TGF-β/Smad signaling pathway.[1][3][21][22]

Signaling Diagrams (Graphviz DOT Language)





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